

Application Notes and Protocols for the Preparation of Sp-cGMPS Stock Solutions

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Compound of Interest

Compound Name: *Sp-cGMPS*

Cat. No.: *B14759845*

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Introduction

Guanosine 3',5'-cyclic monophosphorothioate, Sp-isomer (**Sp-cGMPS**), is a metabolically resistant analog of cyclic guanosine monophosphate (cGMP). It functions as a potent and selective activator of cGMP-dependent protein kinases (PKG), key enzymes in various physiological processes, including smooth muscle relaxation, platelet aggregation, and neuronal signaling. The resistance of the phosphorothioate modification to hydrolysis by phosphodiesterases makes **Sp-cGMPS** a valuable tool for studying cGMP signaling pathways, as it provides a more stable and prolonged activation of PKG compared to its natural counterpart. Accurate and reproducible experimental results rely on the correct preparation and storage of **Sp-cGMPS** stock solutions. These application notes provide a detailed protocol for the preparation, storage, and handling of **Sp-cGMPS** stock solutions for use in research and drug development.

Data Presentation

A summary of the key quantitative data for **Sp-cGMPS** (triethylammonium salt) is provided in the table below for easy reference.

| Property | Value | Reference |
|-----------------------|---|-----------|
| Chemical Name | Guanosine 3',5'-cyclic monophosphorothioate, Sp-isomer, triethylammonium salt | [1] |
| Synonyms | Sp-cGMPS, TEA | [2] |
| CAS Number | 86562-10-9 | [1] |
| Molecular Formula | C ₁₀ H ₁₂ N ₅ O ₆ PS · C ₆ H ₁₅ N | [1] |
| Molecular Weight | 462.46 g/mol | [1] |
| Appearance | White solid | [1][3] |
| Solubility (in Water) | 5 mg/mL | [1][3] |
| Storage Temperature | -20°C | [1][3] |

Experimental Protocols

Materials

- Sp-Guanosine 3',5'-cyclic monophosphorothioate (**Sp-cGMPS**) triethylammonium salt (CAS: 86562-10-9)
- Sterile, nuclease-free water
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, conical polypropylene centrifuge tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- -20°C freezer

Protocol for Preparing a 10 mM Aqueous Stock Solution of Sp-cGMPS

This protocol describes the preparation of a 10 mM stock solution of **Sp-cGMPS** in sterile, nuclease-free water.

- Calculate the required mass of **Sp-cGMPS**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 462.46 \text{ g/mol} * 1000 \text{ mg/g} = 4.62 \text{ mg}$
- Weighing the **Sp-cGMPS**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 4.62 mg of **Sp-cGMPS** powder into the tared tube.
 - Note: **Sp-cGMPS** is hygroscopic; minimize its exposure to atmospheric moisture during weighing.[\[1\]](#)
- Dissolving the **Sp-cGMPS**:
 - Add 1 mL of sterile, nuclease-free water to the microcentrifuge tube containing the **Sp-cGMPS** powder.
 - Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.

- Clearly label each aliquot with the compound name ("**Sp-cGMPS**"), concentration (10 mM), date of preparation, and your initials.
- Store the aliquots at -20°C for long-term storage.[\[1\]](#)[\[3\]](#)

Protocol for Preparing a Stock Solution in DMSO

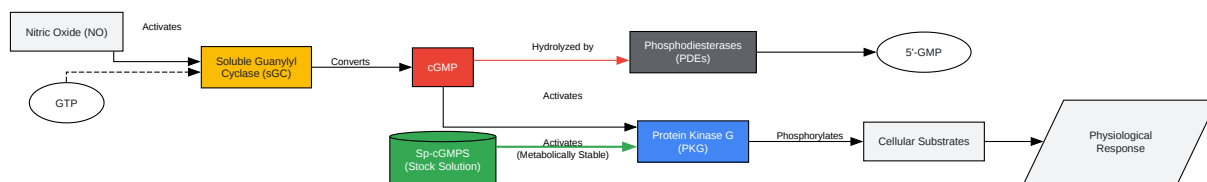
For applications requiring a solvent other than water, DMSO can be used. DMSO is a powerful solvent for many organic compounds and can be suitable for cell-based assays when diluted to a final concentration that is non-toxic to the cells (typically $\leq 0.5\%$).

- Follow the same calculation and weighing steps as for the aqueous solution.
- Dissolving in DMSO:
 - Add the desired volume of anhydrous DMSO to the weighed **Sp-cGMPS** powder.
 - Vortex thoroughly until the solid is completely dissolved.
- Aliquoting and Storage:
 - Aliquot and store at -20°C as described for the aqueous solution.

Mandatory Visualizations

cGMP Signaling Pathway

The following diagram illustrates the canonical nitric oxide (NO)/cGMP signaling pathway, highlighting the role of **Sp-cGMPS** as a stable activator of Protein Kinase G (PKG).

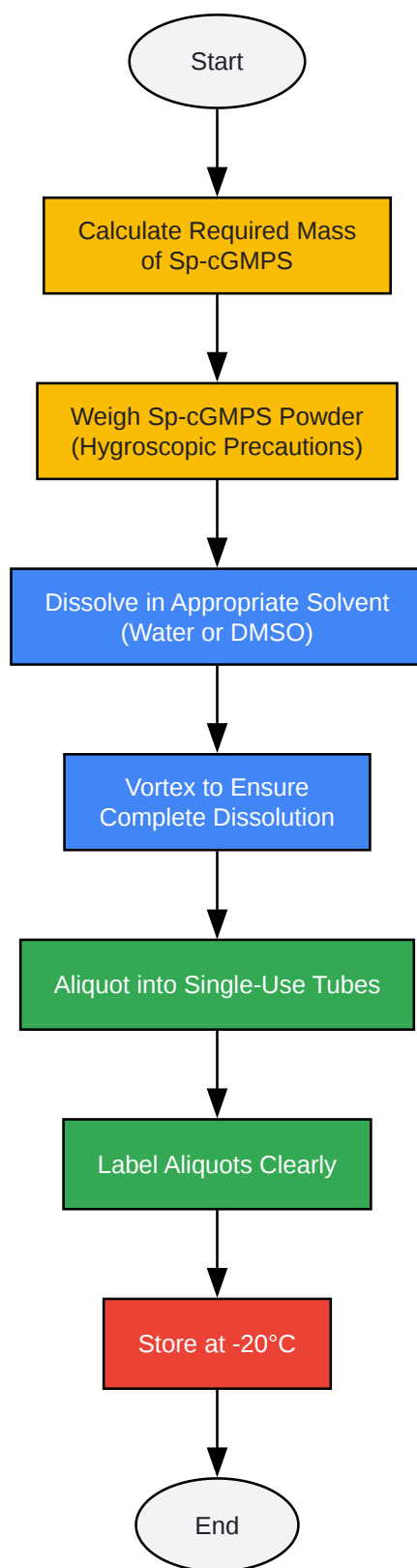


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Caption: The NO/cGMP signaling pathway and the role of **Sp-cGMPS**.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the key steps for preparing a stock solution of **Sp-cGMPS**.



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Caption: Workflow for preparing **Sp-cGMPS** stock solutions.

Stability and Storage

Proper storage is critical to maintain the activity of **Sp-cGMPS** stock solutions.

- Solid Form: **Sp-cGMPS** as a solid should be stored at -20°C and protected from moisture due to its hygroscopic nature.[1]
- Stock Solutions: Aqueous and DMSO stock solutions of **Sp-cGMPS** should be stored at -20°C.[3] It is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound. The stability of stock solutions should be monitored over time, especially for long-term experiments. While specific long-term stability data for **Sp-cGMPS** solutions is not readily available, it is good laboratory practice to prepare fresh stock solutions periodically (e.g., every 1-3 months) to ensure optimal performance.

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References

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- 3. 86562-10-9 CAS MSDS (GUANOSINE-3',5'-CYCLIC MONOPHOSPHOROTHIOATE, SP-ISOMER SODIUM SALT) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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